

Safe Disposal of Balanophonin: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Balanophonin*

Cat. No.: *B1181401*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **Balanophonin**, a naturally occurring phenolic compound. Adherence to these guidelines is essential due to the compound's potential hazards.

Balanophonin: Hazard Profile and Safety Information

Balanophonin is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it must be treated as hazardous waste. All personnel handling **Balanophonin** should be equipped with appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing[1]. Work should be conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or aerosols[1].

Property[1][2][3]	Value
Molecular Formula	C ₂₀ H ₂₀ O ₆
Molecular Weight	356.37 g/mol
CAS Number	215319-47-4
Appearance	Powder
Storage (Powder)	-20°C
Storage (in Solvent)	-80°C
GHS Hazard Statements	H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects

Step-by-Step Disposal Protocol for Balanophonin Waste

The following protocol outlines the necessary steps for the safe disposal of **Balanophonin** and its contaminated materials. This procedure is designed to comply with general laboratory chemical waste guidelines and the specific hazards associated with **Balanophonin**[1][4][5][6][7].

Step 1: Waste Characterization and Segregation

- **Identify Waste Type:** Determine if the waste is pure **Balanophonin**, a solution containing **Balanophonin**, or materials contaminated with **Balanophonin** (e.g., pipette tips, gloves, empty containers).
- **Segregate Waste:** Do not mix **Balanophonin** waste with other chemical waste streams unless they are compatible. Keep solid and liquid waste in separate, designated containers.

Step 2: Container Selection and Labeling

- **Choose a Suitable Container:** Use a chemically compatible container with a secure, leak-proof lid. Plastic containers are often preferred over glass to minimize the risk of breakage[4]. The original container is often a good choice for the waste[6].

- Properly Label the Container: The container must be clearly labeled with the words "Hazardous Waste"[4][5]. The label must also include:
 - The full chemical name: "**Balanophonin**" (avoid abbreviations or chemical formulas)[4].
 - The quantity or concentration of the waste.
 - The date of waste generation[4].
 - The location of origin (e.g., laboratory room number)[4].
 - The name and contact information of the principal investigator[4].
 - Appropriate hazard pictograms (e.g., harmful, environmental hazard)[4].

Step 3: Waste Accumulation and Storage

- Designated Storage Area: Store the hazardous waste container in a designated satellite accumulation area within the laboratory[7]. This area should be at or near the point of generation[7].
- Keep Containers Closed: Always keep the waste container securely closed, except when adding waste[5][7].
- Monitor Accumulation Limits: Be aware of the maximum volume of hazardous waste allowed to be stored in a satellite accumulation area (typically 55 gallons)[7]. For acutely toxic chemicals, this limit is much lower (e.g., one quart)[7].

Step 4: Disposal of Empty Containers

Empty containers that held **Balanophonin** must be managed carefully due to the compound's toxicity.

- Triple Rinsing: An empty container that held an acutely hazardous waste must be triple-rinsed with a solvent capable of removing the residue[6].
- Collect Rinsate: The solvent rinsate must be collected and disposed of as hazardous waste[5][6].

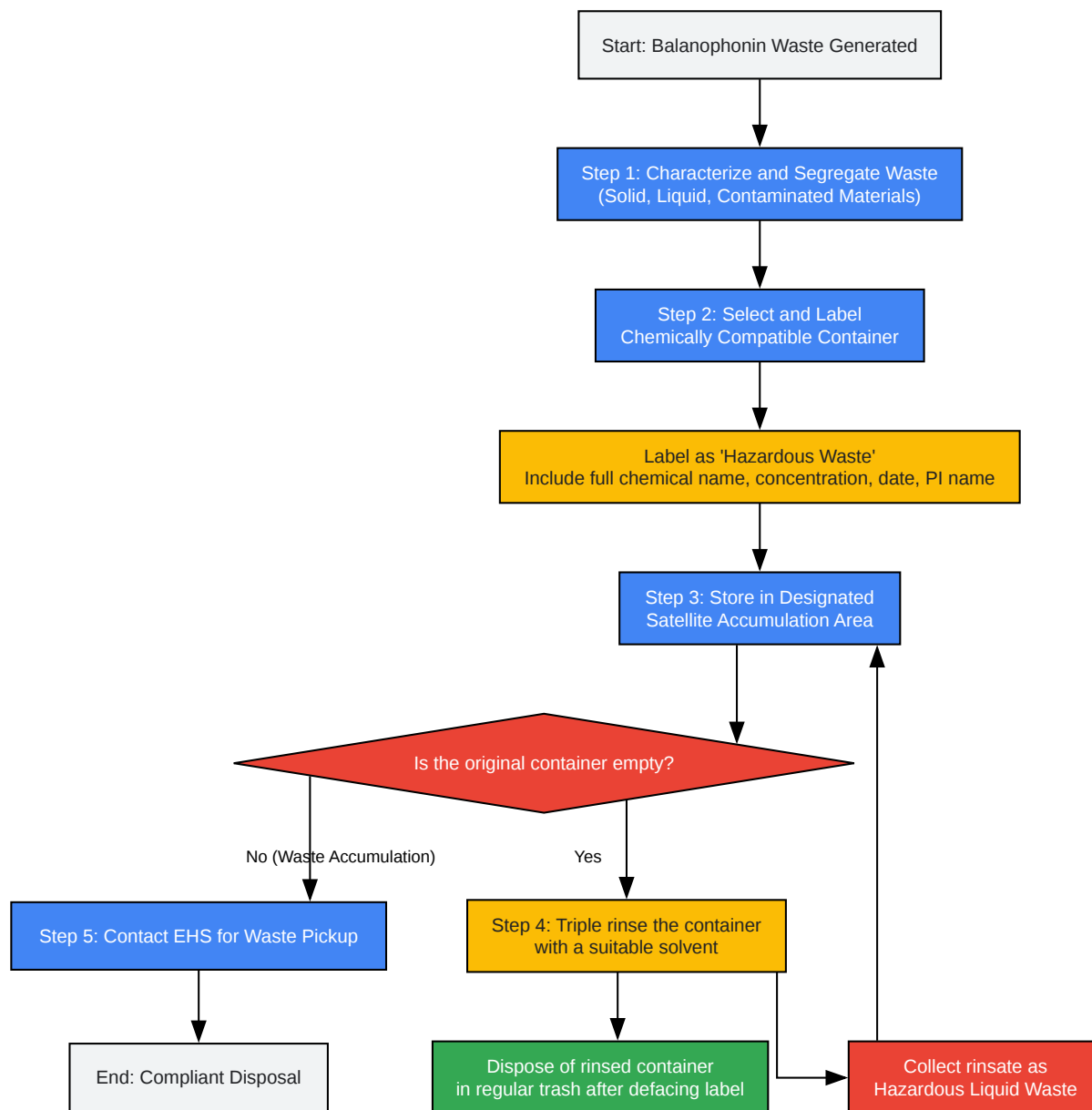
- Disposal of Rinsed Container: After triple rinsing, the container can typically be disposed of in the regular trash after defacing the label[5][6].

Step 5: Arranging for Waste Pickup

- Contact Environmental Health and Safety (EHS): Do not attempt to dispose of **Balanophonin** waste in the regular trash or down the drain[4][8]. Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to arrange for the collection and disposal of the hazardous waste[4][7].
- Complete Necessary Paperwork: Fill out any required hazardous waste disposal forms as instructed by your EHS office[4].

Experimental Workflow for Balanophonin Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Balanophonin** waste.



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Caption: Workflow for the safe disposal of **Balanophonin** waste.

By following these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **Balanophonin**, thereby protecting themselves, their colleagues, and the ecosystem. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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References

- 1. (+)-Balanophonin|215319-47-4|MSDS [dcchemicals.com]
- 2. CAS 215319-47-4 | Balanophonin, (+)- [phytopurify.com]
- 3. Balanophonin | C₂₀H₂₀O₆ | CID 21582569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 5. campusafety.lehigh.edu [campussafety.lehigh.edu]
- 6. vumc.org [vumc.org]
- 7. ehhs.upenn.edu [ehhs.upenn.edu]
- 8. acs.org [acs.org]
- To cite this document: BenchChem. [Safe Disposal of Balanophonin: A Comprehensive Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1181401#balanophonin-proper-disposal-procedures]

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